

How to dissolve and prepare UCM710 for experiments

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Compound of Interest

Compound Name: UCM710

Cat. No.: B15619154

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Application Notes and Protocols for UCM710

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and preparation of **UCM710**, a dual inhibitor of fatty acid amide hydrolase (FAAH) and α/β -hydrolase domain 6 (ABHD6), for use in a variety of experimental settings.

Product Information

Property	Value
Compound Name	UCM710
CAS Number	213738-77-3
Molecular Weight	310.47 g/mol
Appearance	Colorless to light yellow oil
Mechanism of Action	Dual inhibitor of Fatty Acid Amide Hydrolase (FAAH) and α/β -hydrolase domain 6 (ABHD6)
Storage	Store at 2-8°C

Mechanism of Action

UCM710 is an endocannabinoid (eCB) hydrolysis inhibitor that prevents the breakdown of the primary endocannabinoids, N-arachidonylethanolamine (anandamide or AEA) and 2-arachidonoylglycerol (2-AG), by inhibiting the enzymes FAAH and ABHD6, respectively.^[1] This dual inhibition leads to an accumulation of both AEA and 2-AG in neuronal cells, thereby potentiating endocannabinoid signaling at cannabinoid receptors (CB1 and CB2).^[1] Notably, **UCM710** does not inhibit monoacylglycerol lipase (MAGL), another key enzyme in 2-AG metabolism.

Figure 1: **UCM710** inhibits FAAH and ABHD6, increasing AEA and 2-AG levels.

Solubility and Stock Solution Preparation

UCM710 is an oil and is not readily soluble in aqueous solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions.

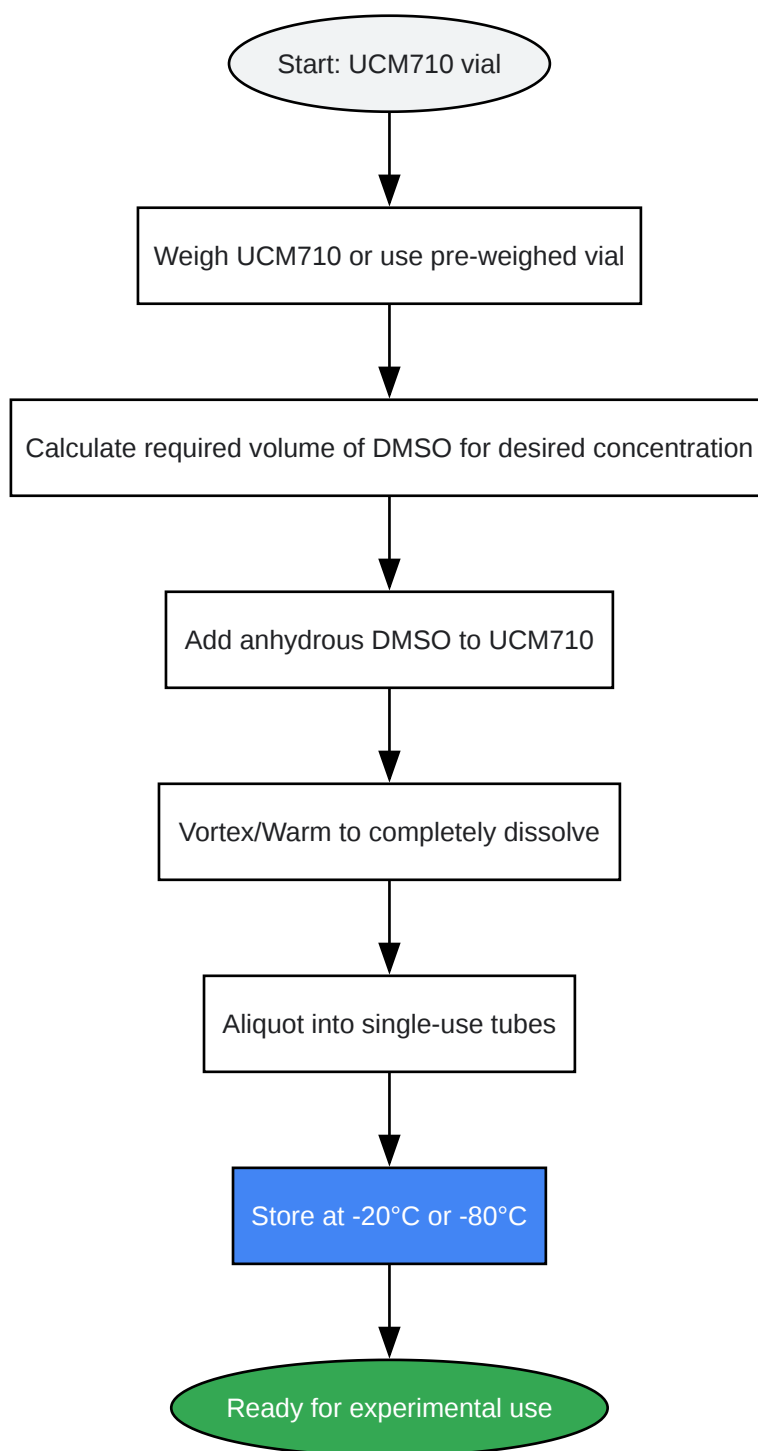
Quantitative Solubility Data:

Solvent	Solubility
DMSO	≥ 20 mg/mL

Note: This data is based on information for similar compounds and should be confirmed experimentally.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Materials:
 - **UCM710**
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated micropipettes
- Procedure:
 1. Equilibrate the **UCM710** vial to room temperature.
 2. Calculate the required volume of DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM stock from 1 mg of **UCM710** (MW: 310.47 g/mol):
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = ((0.001 \text{ g} / 310.47 \text{ g/mol}) / 0.010 \text{ mol/L}) * 1,000,000 \mu\text{L/L} \approx 322 \mu\text{L}$
 3. Carefully add the calculated volume of anhydrous DMSO to the vial containing **UCM710**.
 4. Vortex the solution thoroughly until the **UCM710** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution.
 5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 6. Store the stock solution aliquots at -20°C for up to one month or at -80°C for up to six months.



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Figure 2: Workflow for preparing a **UCM710** stock solution.

Experimental Protocols

In Vitro Cell-Based Assays

Recommended Working Concentrations:

Assay Type	Recommended Concentration Range
Neuronal Cell Culture	1 - 30 μ M
FAAH Inhibition Assay	IC ₅₀ $\approx$ 4.0 μ M
ABHD6 Inhibition Assay	IC ₅₀ $\approx$ 2.4 μ M

Protocol for Treating Cultured Cells with **UCM710**:

- Cell Seeding: Seed cells in an appropriate culture plate and allow them to adhere and reach the desired confluency.
- Preparation of Working Solution:
 - Thaw an aliquot of the **UCM710** stock solution.
 - Prepare a series of dilutions of the **UCM710** stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept below 0.5% to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.
- Cell Treatment:
 - Remove the old medium from the cells.
 - Add the medium containing the desired concentration of **UCM710** or the vehicle control to the respective wells.
 - Incubate the cells for the desired experimental duration.

In Vivo Administration (Rodent Models)

Vehicle Preparation and Administration:

While specific in vivo studies with **UCM710** are not widely reported, a common vehicle for administering hydrophobic compounds to rodents is a mixture of DMSO, Tween 80, and saline.

Recommended Vehicle Formulation:

- 5-10% DMSO
- 5-10% Tween 80
- 80-90% Saline (0.9% NaCl)

Protocol for Vehicle Preparation:

- Add the required volume of DMSO to a sterile tube.
- Add the required volume of Tween 80 and mix thoroughly with the DMSO.
- Slowly add the saline to the DMSO/Tween 80 mixture while vortexing to ensure a homogenous emulsion.

Administration:

- Route of Administration: Intraperitoneal (i.p.) or oral gavage (p.o.) are common routes. The choice will depend on the experimental design.
- Dosage: The optimal dosage should be determined empirically. Based on other endocannabinoid system modulators, a starting dose in the range of 1-10 mg/kg could be considered.
- Control Groups: Always include a vehicle control group that receives the same volume of the vehicle solution without **UCM710**.

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **UCM710** and DMSO.

- Handle **UCM710** in a well-ventilated area.
- DMSO can facilitate the absorption of other chemicals through the skin. Take extra precautions when handling DMSO solutions of **UCM710**.
- Consult the Safety Data Sheet (SDS) for **UCM710** for complete safety information.

Disclaimer: These protocols are intended as a guide. Researchers should optimize the conditions for their specific experimental setup.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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